

Safe Disposal of 2-Hydroxyadipic Acid: A Procedural Guide

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Compound of Interest

Compound Name: 2-Hydroxyadipic acid

Cat. No.: B108492

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This guide provides essential safety and logistical information for the proper disposal of **2-hydroxyadipic acid**, tailored for researchers, scientists, and drug development professionals. Following these procedures is critical for ensuring laboratory safety and environmental compliance.

Understanding the Hazards

2-Hydroxyadipic acid presents several hazards that necessitate careful handling and disposal. It is classified as harmful if swallowed (Acute toxicity, oral, Category 4), causes skin irritation (Category 2), and leads to serious eye irritation (Category 2A).^[1] Additionally, it may cause respiratory irritation and is considered harmful to aquatic life.^[1] Personal protective equipment (PPE), including gloves, eye protection, and a lab coat, is mandatory when handling this chemical.^[1]

Chemical and Physical Properties

A summary of key quantitative data for **2-hydroxyadipic acid** is provided below. This information is crucial for safe handling and for completing waste disposal documentation.

Property	Value	Source
CAS Number	18294-85-4	[1][2]
Molecular Formula	C ₆ H ₁₀ O ₅	[2]
Molecular Weight	162.14 g/mol	
Appearance	Solid	
Solubility	PBS (pH 7.2): 5 mg/mlDMF: 2 mg/mlEthanol: 2 mg/mlDMSO: 1 mg/ml	[2]

Step-by-Step Disposal Protocol

The primary directive for the disposal of **2-hydroxyadipic acid** is to adhere strictly to local, state, and federal regulations.[1] The substance should be disposed of via an approved waste disposal plant. The following protocol outlines the recommended steps for safe disposal.

Experimental Protocol: Neutralization and Disposal

This protocol is a general guideline. Always consult your institution's Environmental Health and Safety (EHS) office for specific procedures.

- Segregation and Labeling:
 - Collect all waste containing **2-hydroxyadipic acid** (both solid and dissolved forms) in a dedicated, properly sealed, and clearly labeled hazardous waste container.
 - The label should include the chemical name ("**2-Hydroxyadipic Acid**"), the associated hazards (e.g., "Irritant," "Harmful"), and the approximate concentration and quantity.
- Neutralization (for aqueous solutions):
 - Work in a well-ventilated area, preferably a chemical fume hood.[1]
 - Slowly add a weak base, such as sodium bicarbonate (baking soda) or a dilute sodium hydroxide solution, to the aqueous waste solution while stirring.[3]

- Monitor the pH of the solution using pH indicator strips or a calibrated pH meter.[3][4]
- Continue adding the base in small increments until the pH is neutral (approximately pH 7.0).[3] This process reduces the corrosive properties of the acidic waste.
- Final Packaging and Disposal:
 - Transfer the neutralized solution into a corrosion-resistant, leak-proof container suitable for chemical waste.[3]
 - Ensure the container is sealed tightly and labeled as "Neutralized **2-Hydroxyadipic Acid** Waste" along with any other components in the solution.
 - Store the container in a designated, secure secondary containment area away from incompatible materials.[3]
 - Arrange for pickup and disposal through your institution's EHS department or a licensed hazardous waste management company.[3] Do not pour down the drain unless explicitly permitted by your local EHS office and municipal regulations.[4]

Accidental Spill and Release Measures

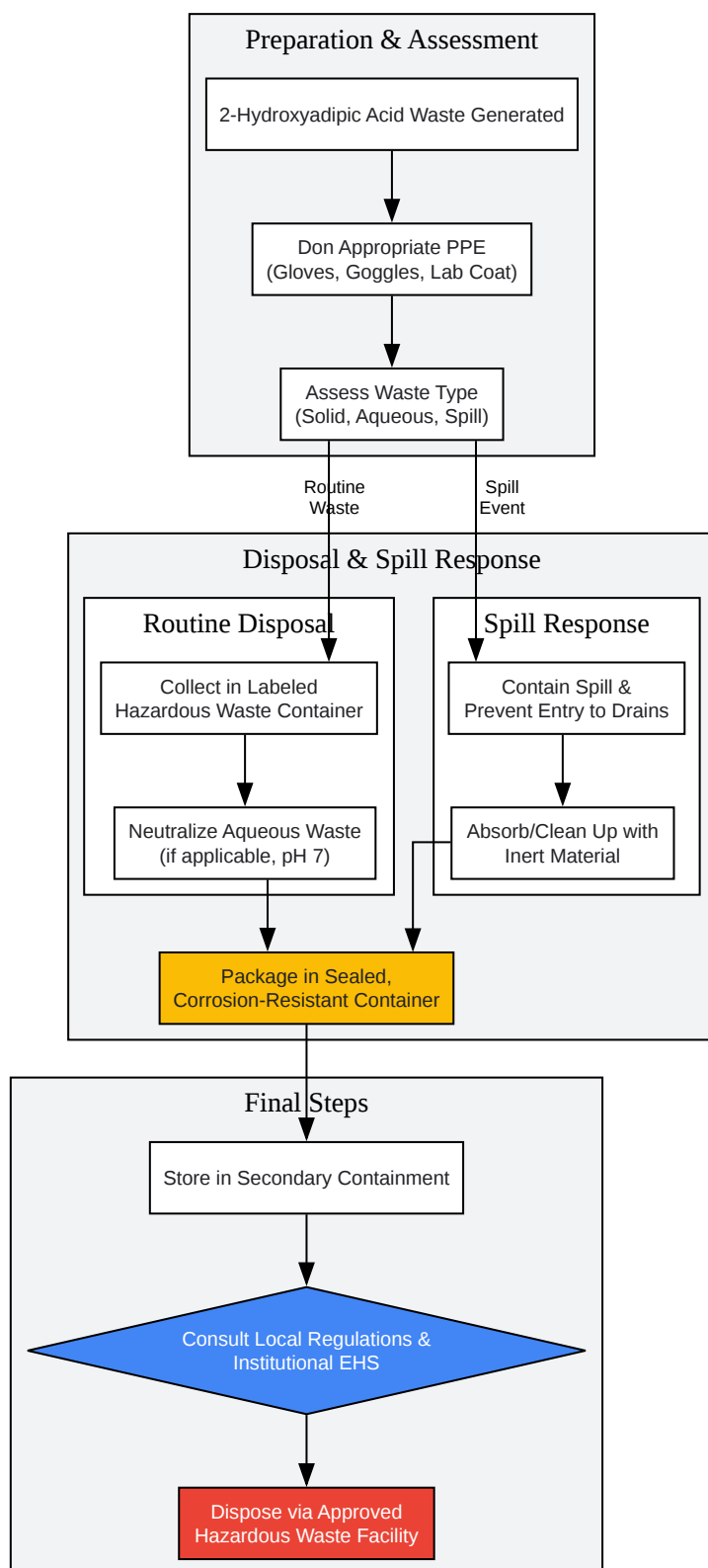
In the event of a spill, immediate and appropriate action is required to mitigate risks.

- Evacuate and Ventilate: Evacuate non-essential personnel from the immediate area and ensure adequate ventilation.[1]
- Wear Appropriate PPE: Don full personal protective equipment, including respiratory protection if dealing with dust or aerosols.[1]
- Containment: Prevent further leakage or spillage. Keep the product away from drains and water courses.[1]
- Cleanup:
 - For solid spills, carefully sweep or scoop the material to avoid generating dust.

- For liquid spills, absorb the solution with an inert, finely-powdered liquid-binding material such as diatomite or universal binders.[\[1\]](#)
- Collect all contaminated materials into a designated hazardous waste container.
- Decontamination: Decontaminate the affected surfaces and equipment by scrubbing with alcohol, and dispose of all contaminated materials as hazardous waste.[\[1\]](#)

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **2-hydroxyadipic acid**.



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Caption: Workflow for the safe handling and disposal of **2-Hydroxyadipic acid**.

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